

4-Nitrobenzenesulfonyl fluoride chemical properties

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Compound of Interest

Compound Name: 4-Nitrobenzenesulfonyl fluoride

Cat. No.: B142115

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An In-depth Technical Guide to **4-Nitrobenzenesulfonyl Fluoride**

Introduction

4-Nitrobenzenesulfonyl fluoride (4-NBSF), also known as p-nitrobenzenesulfonyl fluoride, is a yellow crystalline organic compound. It belongs to the class of sulfonyl fluorides, which are characterized by a sulfonyl group ($-\text{SO}_2-$) attached to a fluorine atom. This compound serves as a valuable reagent in organic synthesis and chemical biology. Notably, it is utilized as a protein-modifying agent with specificity for tyrosine residues and as a connector in click chemistry for linking small molecules to biomolecules such as proteins and nucleic acids.^{[1][2][3]} The nitro sulfonyl fluoride moiety has also emerged as a significant pharmacophore in the development of new antibiotics, showing activity against multi-drug resistant bacteria.^{[4][5]}

Chemical and Physical Properties

The fundamental physical and chemical properties of **4-Nitrobenzenesulfonyl fluoride** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	References
CAS Number	349-96-2	[1] [2] [6]
Molecular Formula	C ₆ H ₄ FNO ₄ S	[2] [6]
Molecular Weight	205.16 g/mol	[2] [6]
Appearance	Yellow crystalline powder	[1]
Melting Point	76-77 °C	[1]
78-80 °C (lit.)	[7]	
Boiling Point	305.1 °C at 760 mmHg	[6]
Density	1.554 g/cm ³	[6]
Flash Point	138.3 °C	[6]
InChI	InChI=1S/C6H4FNO4S/c7-13(11,12)6-3-1-5(2-4-6)8(9)10/h1-4H	[6] [7]
SMILES	O=S(F)(c1ccc([N+]=O)cc1)=O	[7]

Spectroscopic Data

Spectroscopic analysis is critical for the identification and characterization of **4-Nitrobenzenesulfonyl fluoride**. The key spectral data are provided below.

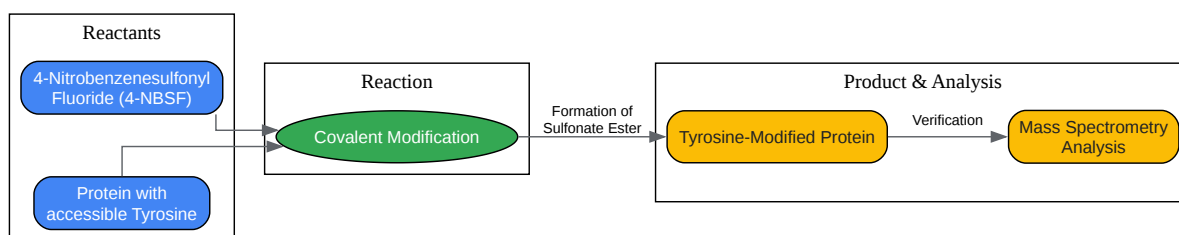
Spectrum Type	Data	Reference
¹ H NMR (400MHz, CDCl ₃)	δ 8.47 (d, J=8.7Hz, 2H, aromatic-H), 8.25 (d, J=8.7Hz, 2H, aromatic-H)	[1]
¹³ C NMR (100MHz, CDCl ₃)	δ 151.8 (C), 138.2 (d, J=26.7Hz, C), 130.0 (CH), 124.9 (CH)	[1]
¹⁹ F NMR (376MHz, CDCl ₃)	δ 65.1	[1]
Infrared (IR) (KBr)	3105, 2872, 1951, 1818, 1613, 1540, 1420, 1354, 1314, 1215 cm ⁻¹	[1]
High-Resolution Mass Spectrometry (HRMS)	[M+H] ⁺ : Calculated: 205.9923, Measured: 205.9918	[1]

Reactivity and Applications

4-Nitrobenzenesulfonyl fluoride is a reactive compound primarily due to the electrophilic nature of the sulfur atom in the sulfonyl fluoride group. This reactivity is harnessed in several key applications.

Protein Modification

4-NBSF is known to be a protein-modifying agent that shows specificity for tyrosine residues.[\[1\]](#) [\[2\]](#) The sulfonyl fluoride moiety can react with the nucleophilic hydroxyl group of the tyrosine side chain, forming a stable covalent bond. This specificity allows researchers to probe the role and accessibility of tyrosine residues in protein structure and function.



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Caption: Workflow for selective tyrosine modification in proteins using 4-NBSF.

Click Chemistry

The sulfonyl fluoride group can participate in "click chemistry" reactions. It serves as a connector for assembling small molecules with biomolecules like proteins or nucleic acids.[1][3] This approach, often termed SuFEx (Sulfur(VI) Fluoride Exchange) chemistry, provides a complementary method to traditional amide or phosphate-based linkers, offering high stability and efficiency.

Drug Discovery

Aromatic sulfonyl fluorides, particularly those with an ortho-nitro group, have demonstrated significant antibacterial activity.[4][5] They are active against drug-resistant pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA) and *Acinetobacter baumannii*. [4][8] This makes the nitro sulfonyl fluoride scaffold a promising pharmacophore for the development of novel antibiotics.[4]

Experimental Protocols

Synthesis of 4-Nitrobenzenesulfonyl Fluoride

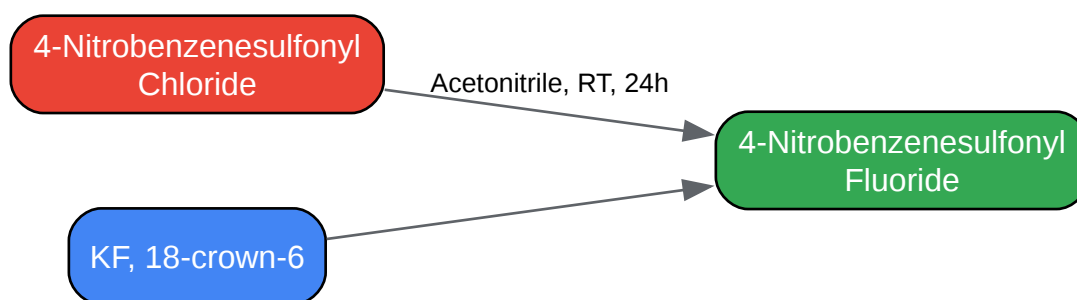
A common method for synthesizing **4-Nitrobenzenesulfonyl fluoride** is through a halogen exchange reaction starting from 4-nitrobenzene-1-sulfonyl chloride.[1]

Materials:

- 4-nitrobenzene-1-sulfonyl chloride (90.2 mmol, 20.0 g)
- Potassium fluoride (KF) (451 mmol, 26.0 g)
- 18-crown-6 (4.5 mmol, 1.2 g)
- Acetonitrile (CH_3CN), 500 mL
- Ethyl acetate (EtOAc), 600 mL
- Deionized water (H_2O)
- Saturated brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a 500 mL solution of 4-nitrobenzene-1-sulfonyl chloride in acetonitrile, add potassium fluoride and 18-crown-6.
- Stir the reaction mixture at room temperature for 24 hours.
- After 24 hours, evaporate the solvent to dryness using a rotary evaporator.
- Add 600 mL of ethyl acetate to the residue to dissolve the product.
- Wash the resulting organic solution sequentially with deionized water (3 x 300 mL) and saturated brine (300 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in a vacuum.
- The final product is obtained as a yellow solid (17.4 g, 94% yield) with a melting point of 76-77 °C.[\[1\]](#)
- The product can be further characterized by Thin Layer Chromatography (TLC), which shows an R_f value of 0.63 using a hexane/ethyl acetate (6/4) mixture as the eluent.[\[1\]](#)



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Caption: Synthesis of 4-NBSF via halogen exchange from its sulfonyl chloride precursor.

Safety and Handling

4-Nitrobenzenesulfonyl fluoride is classified as a hazardous chemical and requires careful handling.^[9]

- Hazards: It is corrosive and causes severe skin burns and eye damage.^[9] The substance reacts violently with water and may liberate toxic gas upon contact.^[9]
- Signal Word: Danger.^[9]
- Personal Protective Equipment (PPE): Always wear protective gloves, chemical-resistant clothing, and eye/face protection when handling this compound.^[9]
- Handling Precautions: Handle in a well-ventilated area or fume hood. Avoid breathing in dust, fumes, or vapors. Ensure skin and eyes do not come into contact with the chemical. Wash hands thoroughly after handling.^[9]
- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek immediate medical attention.^[9]
 - Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek immediate medical attention.^[9]

- Inhalation: Remove the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[9]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[9]
- Storage: Store in a secure, locked-up location, away from incompatible materials like water. [9]

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